

Epidemiological analysis of suicidal acts in Europe by Roland Mergl

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An Epidemiological Analysis of Suicidal Acts in Europe: Application Notes and Protocols based on the research of Roland **Mergl** and colleagues.

These application notes provide a detailed summary and methodological breakdown of the epidemiological analyses of suicidal acts in Europe, primarily focusing on the work of Roland **Mergl** and his collaborators. The research, particularly the study "Suicide methods in Europe: a gender-specific analysis of countries participating in the 'European Alliance Against Depression'," offers significant insights into gender-specific patterns of suicide methods across various European nations.

Data Presentation

The quantitative data from the studies are summarized below to facilitate comparison and analysis by researchers, scientists, and drug development professionals.

Table 1: Overall Suicide Methods in 16 European Countries by Gender (2000-2004/5)

This table presents the distribution of suicide methods for 119,122 male and 41,338 female cases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Suicide Method	Males (%)	Females (%)
Hanging	54.3	35.6
Poisoning by Drugs	8.6	24.7
Firearms	9.7	Not specified in top 3
Jumping from a high place	Not specified in top 3	14.5

Table 2: Most Frequent Suicide Methods by Gender Across 16 European Countries

This table details the most common methods of suicide for males and females in the participating countries.[\[1\]](#)[\[2\]](#)

Gender	Most Frequent Method	Countries
Males	Hanging	All participating countries except Switzerland. [1]
Firearms	Switzerland (most frequent), Belgium, Estonia, Finland, Germany, and Slovenia (second most frequent). [1]	
Females	Hanging	Belgium, Estonia, Germany, Hungary, Ireland, Netherlands, Portugal, and Slovenia. [1]
Poisoning by Drugs	England, Finland, Iceland, Scotland, and Switzerland. [1]	
Jumping from a high place	Italy (South Tyrol), Luxembourg, and Spain. [1]	

Table 3: Gender Differences in Lethality of Suicidal Acts in Four European Countries

This table is based on a study in Germany, Hungary, Ireland, and Portugal, analyzing 8,942 suicidal acts (767 completed, 8,175 attempted).[4][5][6]

Metric	Males	Females
Lethality of Suicidal Acts	13.91%	4.05%
Male to Female Lethality Ratio	3.4 : 1	
Serious Suicide Attempts (of non-fatal acts)	57.1%	48.6%

The study found that the higher lethality in males is explained by their choice of more lethal methods and a higher lethality even within the same method.[4][5][7]

Table 4: Suicide Rates in Youths (15-24 years) in 15 European Countries (2000-2004/5)

This table summarizes the range of suicide rates observed in the youth population across the studied European nations.[8]

Gender	Suicide Rate Range (per 100,000)
Males	5.5 - 35.1
Females	1.3 - 8.5

Hanging was the most frequently used method for both genders in this age group.[8]

Experimental Protocols

The methodologies employed in these epidemiological analyses are detailed below.

Data Source and Study Population

- Primary Data Source: The data were collected from 16 European countries participating in the "European Alliance Against Depression" (EAAD) project.[1][2][3] The countries/regions included were Belgium (Flemish Region), England, Estonia, Finland, Germany, Hungary,

Iceland, Ireland, Italy (South Tyrol), Luxembourg, the Netherlands, Portugal, Scotland, Slovenia, Spain, and Switzerland.[1]

- Study on Lethality: Data for the analysis of gender differences in lethality were collected from mental health care services in four European countries: Germany, Hungary, Ireland, and Portugal, as part of the EU-funded "OSPI-Europe" project.[5] Completed suicides were derived from official statistics, while data on suicide attempts were assessed from clinical records.[5][7]
- Time Frame: The primary analysis of suicide methods covered the years 2000-2004/5.[1][2]
- Data Verification: The reliability of the collected data was tested by comparing it with the WHO European Mortality Database.[1]

Classification of Suicide Methods

- Suicide methods were re-categorized into distinct groups based on the International Classification of Diseases, 10th Revision (ICD-10) codes (X60-X84).[1][9]
- The category "other" included methods that each accounted for less than 3% of the total suicides.[1]

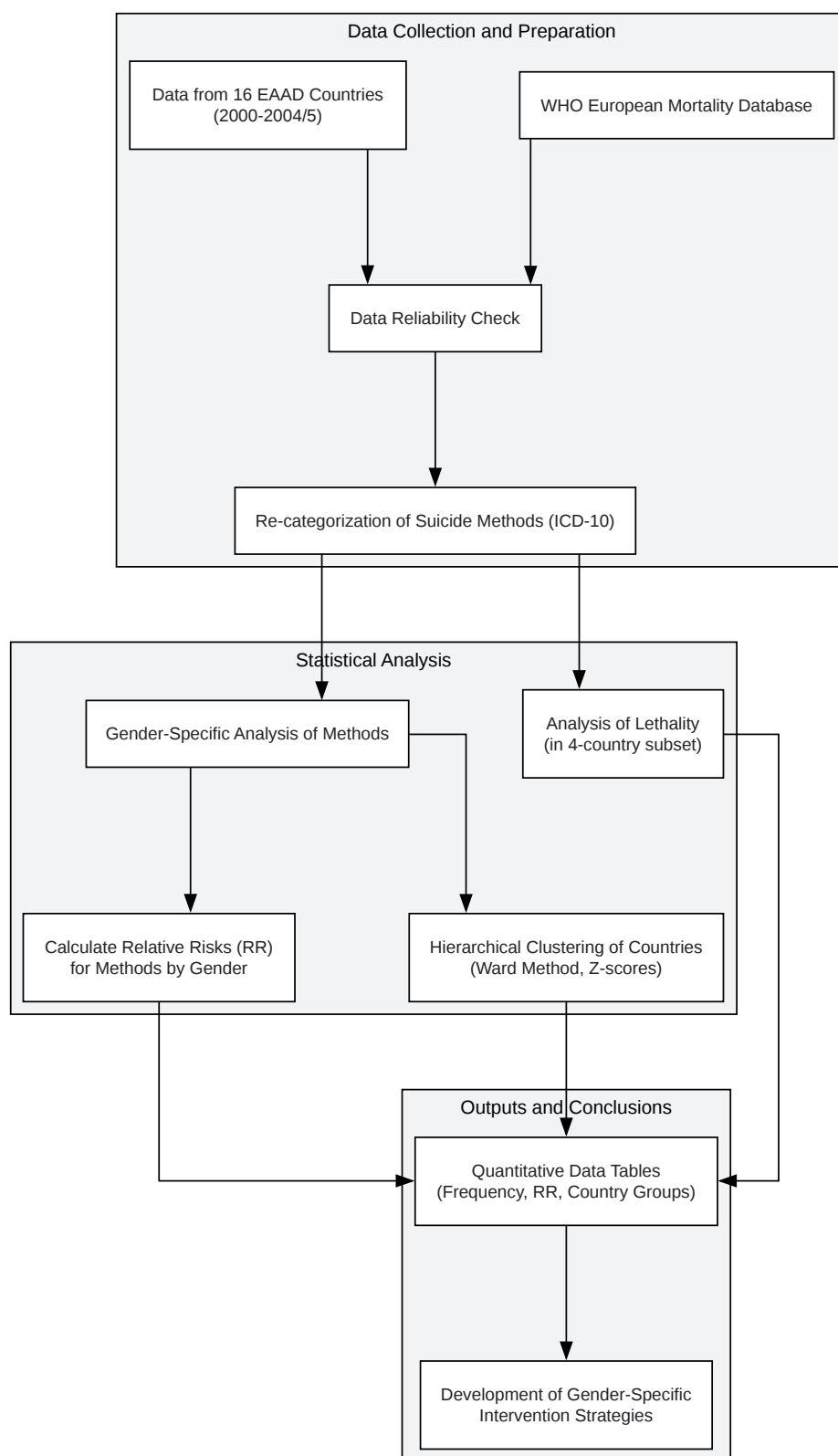
Statistical Analysis

- Software: Statistical analyses were performed using SPSS 14.0 and StatsDirect 2.3.7.[1]
- Gender Comparison: To compare suicide methods between males and females, relative risks (RR) with 95% confidence intervals were calculated.[1][2]
- Country Grouping: Hierarchical clustering using the Ward method was applied to group countries with similar patterns of suicide methods. This was done separately for males and females using standardized Z-scores.[1][2]
- Lethality Analysis:
 - Method-specific lethality was calculated as: $(\text{Number of completed suicides per method} \times 100) / (\text{Number of completed suicides per method} + \text{Number of attempted suicides per method})$. [5][7]

- Gender differences in the distribution of suicidal acts were tested for significance using the χ^2 -test.[5]
- A binary logistic regression analysis was used to identify predictors of lethality.[4][5]
- Poisson regression analysis was employed to examine the contribution of the choice of method and method-specific lethality to the gender differences in the lethality of suicidal acts.[4][5]

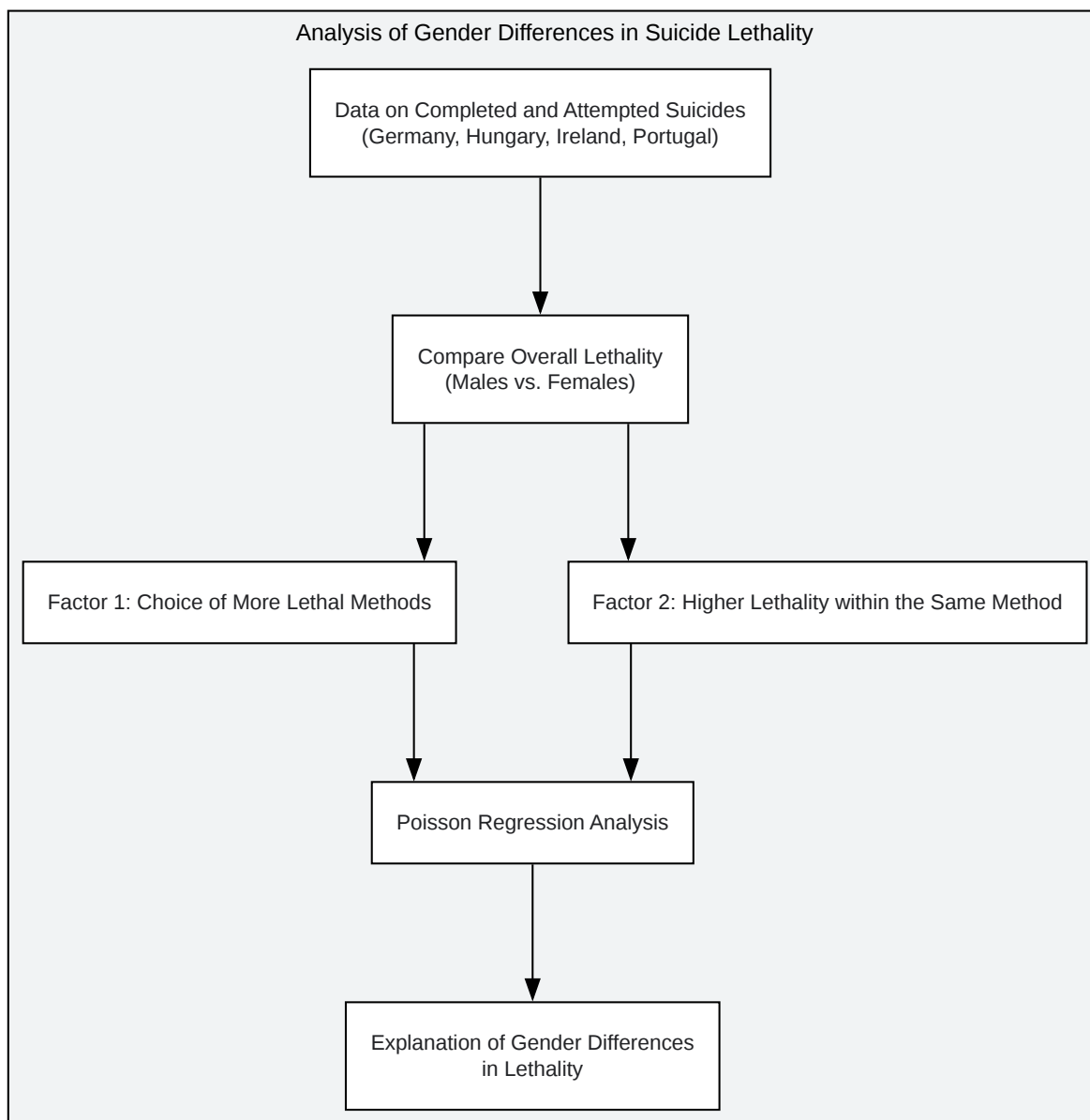
Mandatory Visualizations

The following diagrams illustrate the logical and experimental workflows described in the research.



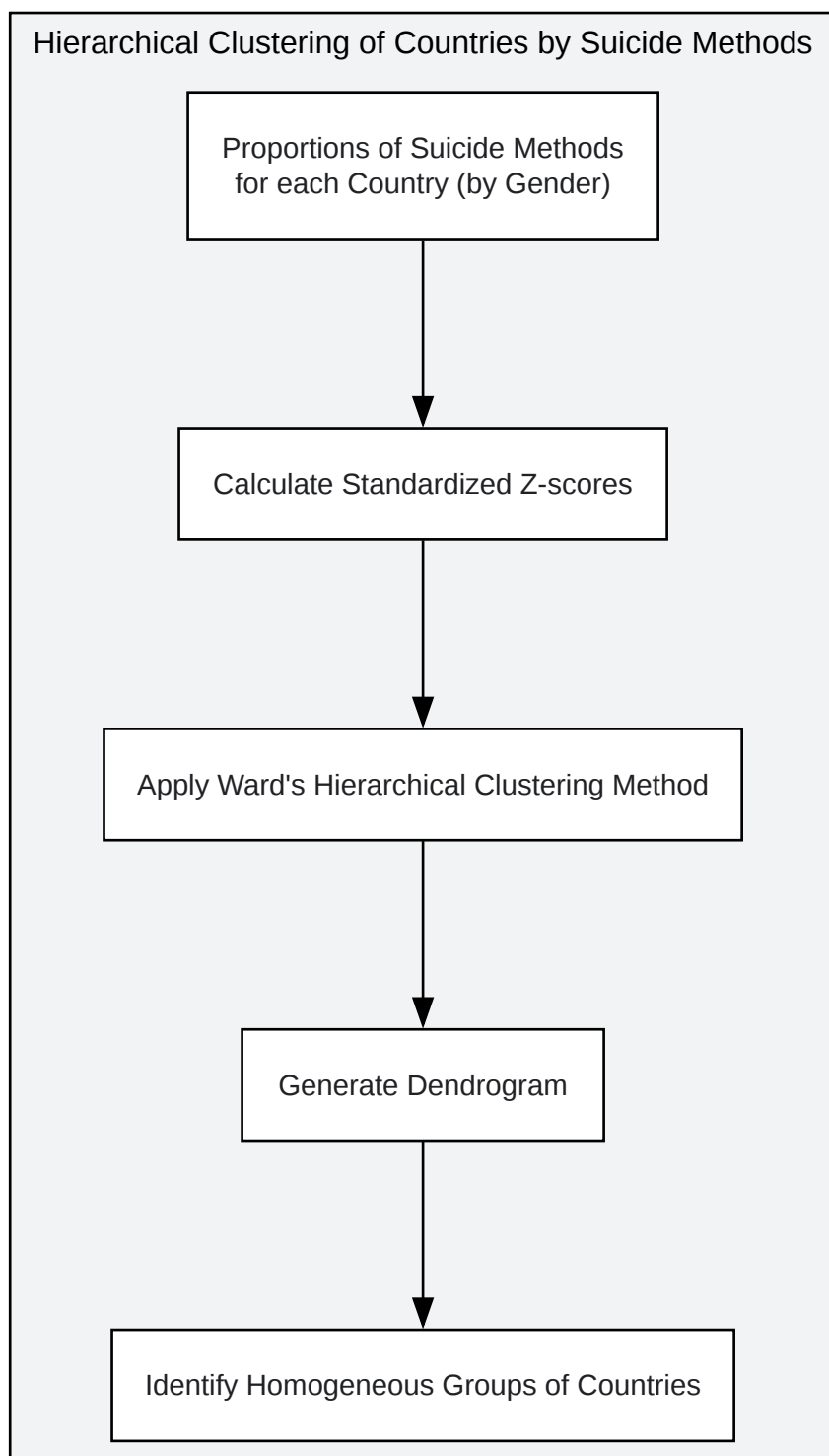
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Caption: Workflow of the Epidemiological Analysis of Suicide Methods in Europe.



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Caption: Logical Framework for Analyzing Gender Differences in Suicide Lethality.



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Caption: Process for Grouping Countries based on Suicide Method Patterns.

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